

Application Notes and Protocols: 4-Diazodiphenylamino Sulfate as a Chromogenic Reagent

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Compound of Interest

Compound Name: 4-Diazodiphenylamino sulfate

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Introduction

4-Diazodiphenylamino sulfate, also known by its trade name Variamine Blue RT Salt, is a versatile diazonium salt widely employed as a chromogenic reagent in various analytical applications.^[1] Its utility spans from traditional dye manufacturing to sophisticated analytical techniques in environmental and biological monitoring.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **4-diazodiphenylamino sulfate** in spectrophotometric analysis, with a primary focus on the quantification of hexavalent chromium (Cr(VI)).

The fundamental principle behind its use as a chromogenic reagent lies in its reactivity to form colored complexes or reaction products. The intensity of the color produced is directly proportional to the concentration of the analyte of interest, enabling accurate quantification using spectrophotometry. One of the notable properties of **4-diazodiphenylamino sulfate** is its absorption maximum (λ_{max}) at 377 nm in its unreacted state.^{[3][4]}

Application: Spectrophotometric Determination of Hexavalent Chromium (Cr(VI))

A highly sensitive and rapid method for the determination of trace amounts of hexavalent chromium in various matrices, such as industrial effluents, natural water, and soil samples, utilizes **4-diazodiphenylamino sulfate**.^[5] This method is predicated on the oxidation-reduction reaction where Cr(VI) reacts with potassium iodide in an acidic environment to liberate iodine. The liberated iodine then oxidizes **4-diazodiphenylamino sulfate**, resulting in the formation of a stable, violet-colored species with a maximum absorbance at 556 nm.^{[6][7]}

Quantitative Data Summary

The analytical performance of the spectrophotometric method for Cr(VI) determination using **4-diazodiphenylamino sulfate** is summarized in the table below.

| Parameter | Value | Reference |
|---|--|-------------------|
| λ_{max} of Colored Product | 556 nm | ^{[5][6]} |
| Beer's Law Range | 2-12 $\mu\text{g/mL}$ | ^[5] |
| Molar Absorptivity (ϵ) | $0.911 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ | ^[5] |
| Sandell's Sensitivity | $1.14 \times 10^{-2} \mu\text{g cm}^{-2}$ | ^[5] |
| Detection Limit (LOD) | 0.02 $\mu\text{g/mL}$ | ^[5] |
| Quantitation Limit (LOQ) | 0.07 $\mu\text{g/mL}$ | ^[5] |

Experimental Protocol: Determination of Cr(VI)

This protocol details the step-by-step procedure for the spectrophotometric determination of Cr(VI) in an aqueous sample.

1. Reagent Preparation:

- 4-Diazodiphenylamino Sulfate** (Variamine Blue) Solution (0.05% w/v): Dissolve 0.05 g of **4-diazodiphenylamino sulfate** in 25 mL of absolute alcohol and dilute to 100 mL with double-distilled water.^[6]
- Potassium Iodide (KI) Solution (2% w/v): Dissolve 2.0 g of potassium iodide in distilled water and dilute to 100 mL.^[6]

- Sulfuric Acid (H_2SO_4) Solution (2 M): Carefully add 11.1 mL of concentrated sulfuric acid to approximately 80 mL of distilled water, cool, and then dilute to 100 mL.
- Sodium Acetate (CH_3COONa) Solution (2 M): Dissolve 16.4 g of anhydrous sodium acetate in distilled water and dilute to 100 mL.[\[6\]](#)
- Standard Cr(VI) Stock Solution (1000 ppm): Dissolve 0.2829 g of potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in distilled water and dilute to 100 mL.[\[6\]](#)
- Standard Cr(VI) Working Solutions (2-12 $\mu\text{g/mL}$): Prepare a series of working standards by appropriate dilution of the stock solution.

2. Calibration Curve Construction:

- Pipette aliquots of the standard Cr(VI) working solutions into a series of 10 mL volumetric flasks to obtain final concentrations of 2, 4, 6, 8, 10, and 12 $\mu\text{g/mL}$.
- To each flask, add 1 mL of 2 M sulfuric acid and 1 mL of 2% potassium iodide solution. Mix well and allow the reaction to proceed until a yellow color (due to liberated iodine) appears.[\[6\]](#)
- Add 0.5 mL of the 0.05% **4-diazodiphenylamino sulfate** solution to each flask.[\[6\]](#)
- Add 2 mL of 2 M sodium acetate solution to each flask and dilute to the mark with distilled water. Mix thoroughly.[\[6\]](#)
- Measure the absorbance of each solution at 556 nm against a reagent blank prepared in the same manner without the Cr(VI) standard.[\[6\]](#)
- Plot a calibration curve of absorbance versus the concentration of Cr(VI).

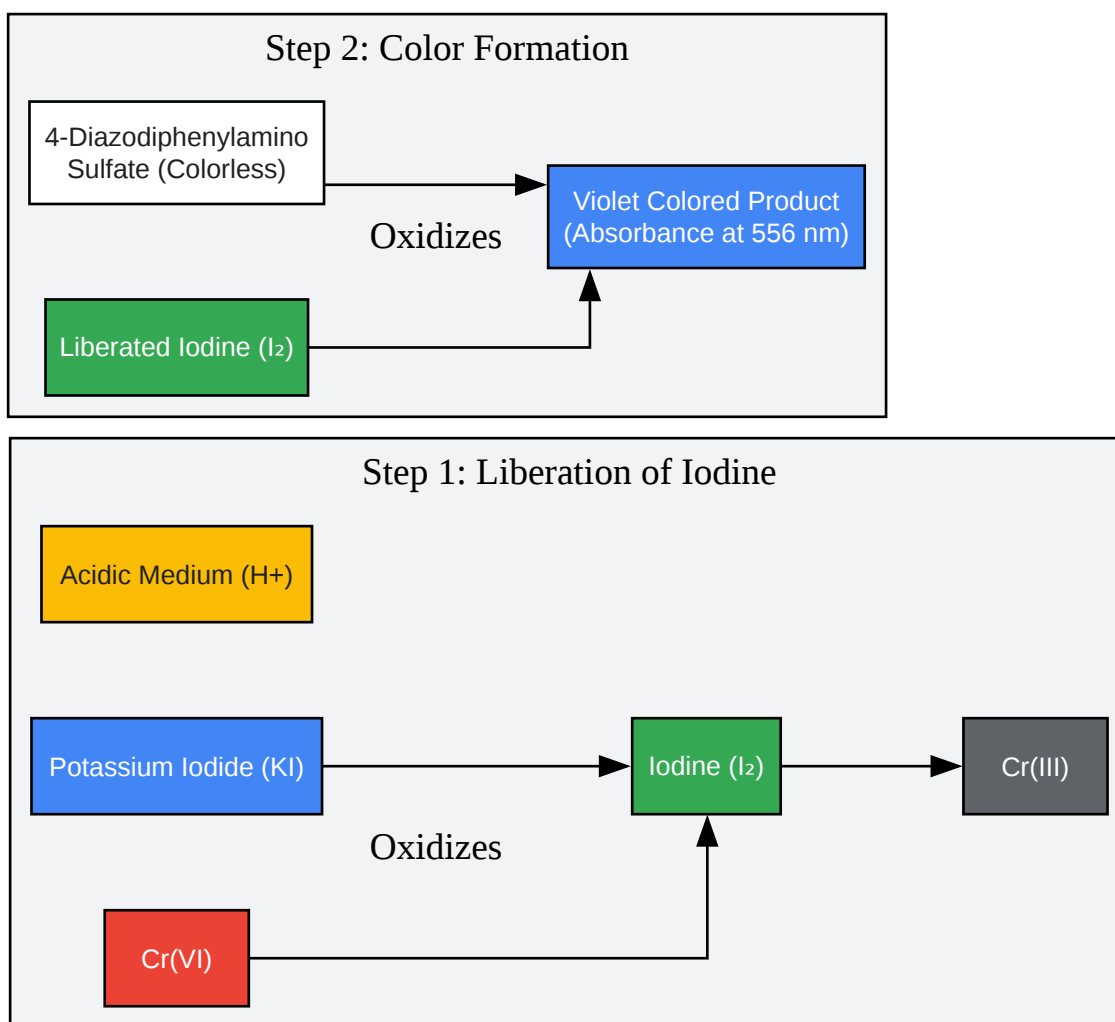
3. Sample Analysis:

- Take an appropriate volume of the water sample (to fall within the Beer's law range) in a 10 mL volumetric flask.
- Follow steps 2-5 of the calibration curve construction.

- Determine the concentration of Cr(VI) in the sample from the calibration curve.

Reaction Mechanism and Workflow

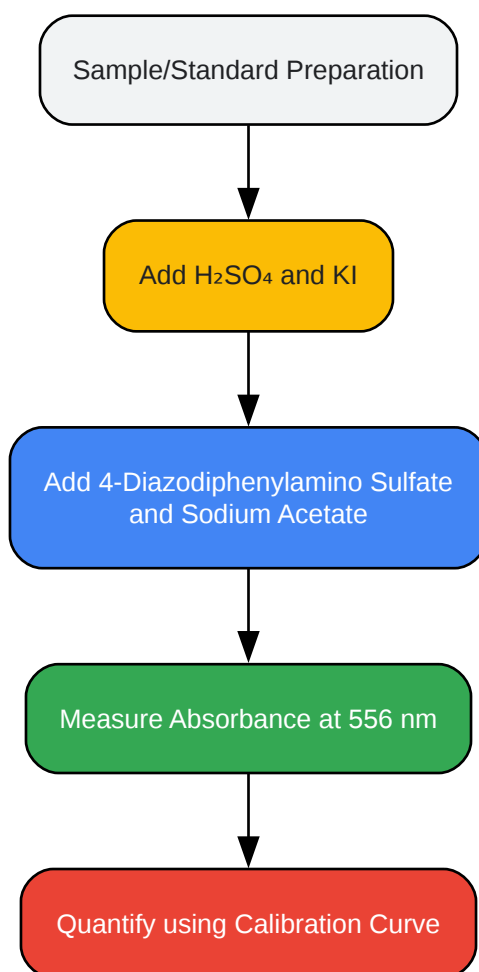
The determination of Cr(VI) using **4-diazodiphenylamino sulfate** involves a two-step reaction. First, in an acidic medium, Cr(VI) oxidizes iodide ions (from KI) to iodine. In the second step, the liberated iodine oxidizes the **4-diazodiphenylamino sulfate**, leading to the formation of a colored product.



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Caption: Reaction mechanism for Cr(VI) determination.

The experimental workflow for this analysis is straightforward and can be visualized as follows:



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Caption: Experimental workflow for Cr(VI) analysis.

Other Potential Applications

While a detailed protocol is provided for Cr(VI), **4-diazodiphenylamino sulfate**, as a diazonium salt, has the potential to be used as a chromogenic reagent for other classes of compounds, notably phenols and sulfonamides. The general reaction involves the coupling of the diazonium salt with the aromatic ring of these compounds, typically in an alkaline medium, to form a colored azo dye. However, specific experimental conditions, such as pH, reaction time, and the resulting λ_{max} , would need to be optimized and validated for each specific analyte.

Conclusion

4-Diazodiphenylamino sulfate is a valuable and sensitive chromogenic reagent for the spectrophotometric determination of hexavalent chromium. The provided protocol offers a reliable and validated method for its quantification in various sample matrices. Further research and method development could expand its application to the routine analysis of other important analytes in the pharmaceutical and environmental sectors.

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